

Application Notes and Protocols for D-Ribose-13C5 Metabolomics Sample Preparation

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Compound of Interest

Compound Name: *D-Ribose(mixture of isomers)-13c5*

Cat. No.: *B12387467*

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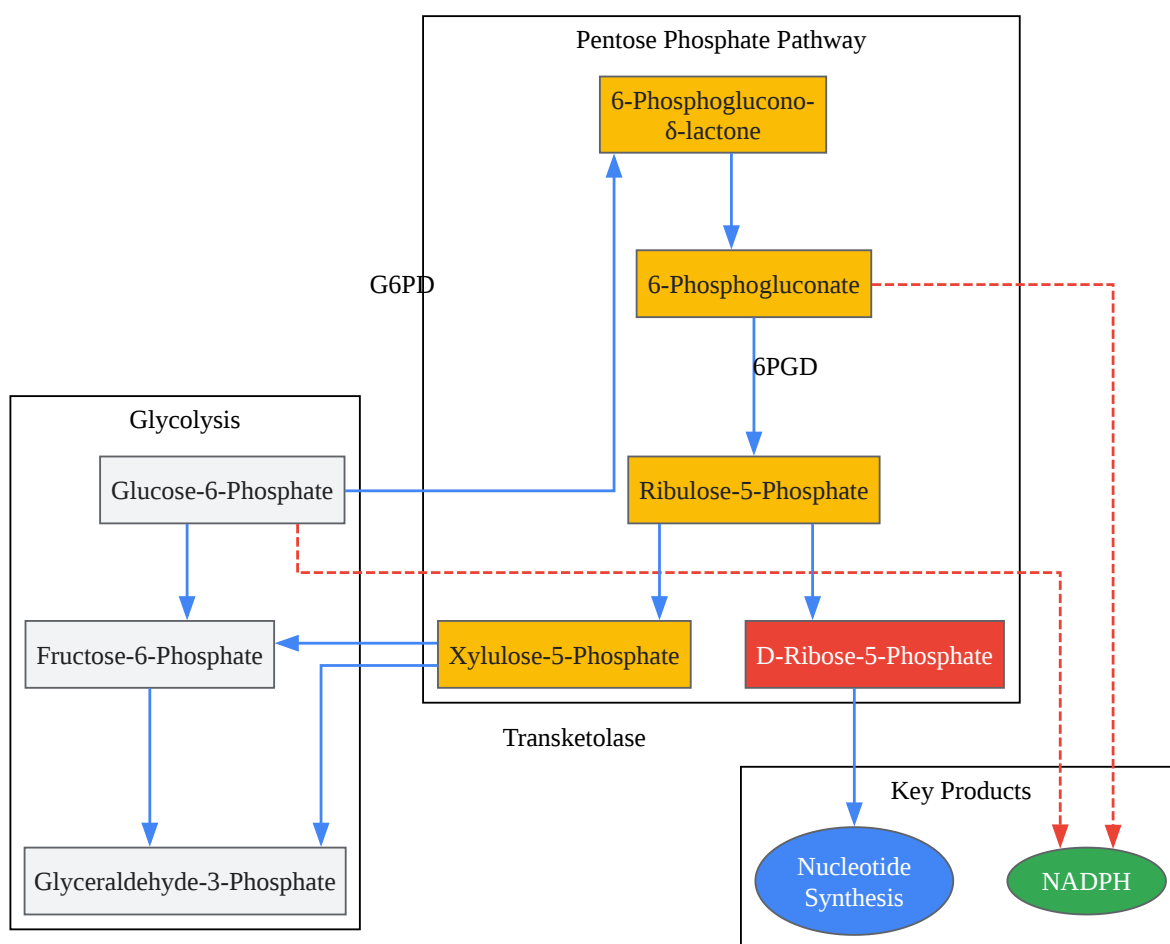
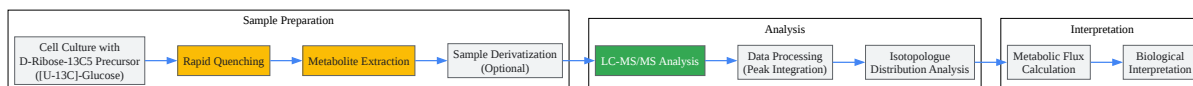
This document provides detailed application notes and standardized protocols for the preparation of biological samples for the analysis of D-Ribose-13C5 in metabolomics studies. The accurate quantification of isotopically labeled ribose is critical for understanding the flux through the Pentose Phosphate Pathway (PPP), which plays a key role in nucleotide biosynthesis, NADPH production, and cellular redox homeostasis.[1][2] Tracing the incorporation of 13C from labeled glucose into ribose-5-phosphate provides a dynamic view of these metabolic processes.[3][4]

Introduction to D-Ribose-13C5 Tracing

Stable isotope tracing using compounds like [U-13C]-glucose is a powerful technique to investigate metabolic pathway activity.[4][5] When cells are cultured in the presence of uniformly labeled 13C-glucose, the carbon atoms of downstream metabolites, including the ribose-5-phosphate (R5P) synthesized via the Pentose Phosphate Pathway, become labeled.[3][4] The detection of D-Ribose-13C5 (ribose containing five 13C atoms) by mass spectrometry allows for the quantitative measurement of its synthesis, providing insights into the activity of the PPP.[3] Dysregulation of the PPP has been implicated in various diseases, including cancer and metabolic disorders, making the methods described herein relevant for drug discovery and biomarker identification.[2]

Experimental Workflow Overview

The overall workflow for a D-Ribose-13C5 metabolomics experiment involves several critical steps, from sample collection to data analysis. Each step must be carefully controlled to ensure data quality and reproducibility.



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